

An In-Depth Technical Guide to 4-Hexylbenzyl Alcohol: Structure, Synthesis, and Characterization

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Benzenemethanol, 4-hexyl-*

CAS No.: 118578-88-4

Cat. No.: B3046045

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Aryl alkyl alcohols are a class of organic compounds that serve as crucial intermediates and bioactive molecules in chemical and pharmaceutical research.^[1] This guide focuses on a specific member of this class, 4-hexylbenzyl alcohol, an aromatic alcohol distinguished by a benzyl alcohol core with a hexyl group at the para-position of the benzene ring. This substitution imparts increased lipophilicity compared to its shorter-chain analogs, suggesting unique applications in formulation science, organic synthesis, and materials science.

This document provides a comprehensive technical overview of 4-hexylbenzyl alcohol, detailing its chemical structure, a validated synthesis protocol with mechanistic rationale, predictive spectroscopic data for structural confirmation, and insights into its potential applications and safety considerations. The content is structured to serve as a practical and authoritative resource for professionals in the field.

Chemical Structure and Identification

4-Hexylbenzyl alcohol is structurally defined by a hydroxymethyl group and a hexyl group attached to a benzene ring at positions 1 and 4, respectively.

- IUPAC Name: (4-Hexylphenyl)methanol
- Molecular Formula: C₁₃H₂₀O
- Molecular Weight: 192.30 g/mol

Caption: Chemical Structure of 4-Hexylbenzyl Alcohol.

Table 1: Physicochemical Properties of 4-Hexylbenzyl Alcohol and Related Compounds

Property	4-Hexylbenzyl Alcohol (Predicted/Estimated)	4-Methylbenzyl Alcohol (Experimental)	Benzyl Alcohol (Experimental)	Reference(s)
Molecular Weight	192.30 g/mol	122.16 g/mol	108.14 g/mol	[2]
Boiling Point	> 217 °C	217 °C	205 °C	[3]
Melting Point	Solid at room temp.	59-61 °C	-15.2 °C	[3]
logP (Octanol-Water)	~4.5	1.58	1.1	[2]

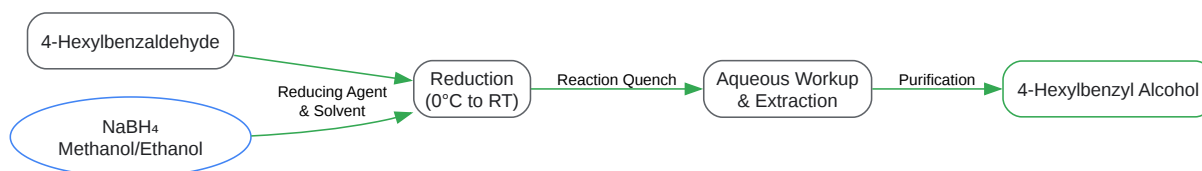
| Appearance | White to off-white solid | Needles or off-white crystalline powder | Colorless liquid |[2] |

Synthesis Pathway and Rationale

The most efficient and selective laboratory-scale synthesis of 4-substituted benzyl alcohols is the reduction of the corresponding 4-substituted benzaldehyde.[4] This method is favored over

alternatives like the formylation of alkylbenzenes followed by reduction, as it avoids the formation of isomeric byproducts and proceeds under mild, high-yield conditions.[4]

Causality of Reagent Choice: Sodium borohydride (NaBH_4) is the reducing agent of choice for this transformation. Unlike stronger reducing agents such as lithium aluminum hydride (LAH), NaBH_4 is a chemoselective reagent that readily reduces aldehydes and ketones without affecting more stable functional groups like esters or carboxylic acids.[5] It is also significantly safer, as it can be used in protic solvents like methanol or ethanol and does not react violently with atmospheric moisture. The reaction is typically high-yielding and clean, simplifying subsequent purification steps.[4][5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 4-Methylbenzyl alcohol | C₈H₁₀O | CID 11505 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methylbenzyl alcohol 98 589-18-4 [sigmaaldrich.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Hexylbenzyl Alcohol: Structure, Synthesis, and Characterization]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b3046045/docs#an-in-depth-technical-guide-to-4-hexylbenzyl-alcohol-structure-synthesis-and-characterization\]](https://www.benchchem.com/product/b3046045/docs#an-in-depth-technical-guide-to-4-hexylbenzyl-alcohol-structure-synthesis-and-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)